Technical Guide: Solubility Profiling of 2,5-Diethylpiperazine[1]

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Compound of Interest

Compound Name:	*2,5-Diethylpiperazine*
CAS No.:	*23703-03-9*
Cat. No.:	*B2443570*

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Executive Summary

2,5-Diethylpiperazine (CAS: 23703-03-9 for generic; 6189-24-8 for trans) is a substituted cyclic diamine utilized as a chiral building block in pharmaceutical synthesis and as a curing agent in polymer chemistry.[1] Unlike its parent compound piperazine, the introduction of ethyl groups at the 2 and 5 positions significantly alters its hydrophobicity (LogP) and crystal lattice energy.

This guide addresses the solubility landscape of **2,5-diethylpiperazine**, providing a theoretical framework based on Structure-Activity Relationships (SAR), followed by a validated Laser Monitoring Protocol for precise empirical determination.

Chemical Identity & Structural Properties

Understanding the stereochemistry is a prerequisite for solubility analysis, as the cis and trans isomers exhibit distinct solid-state properties.

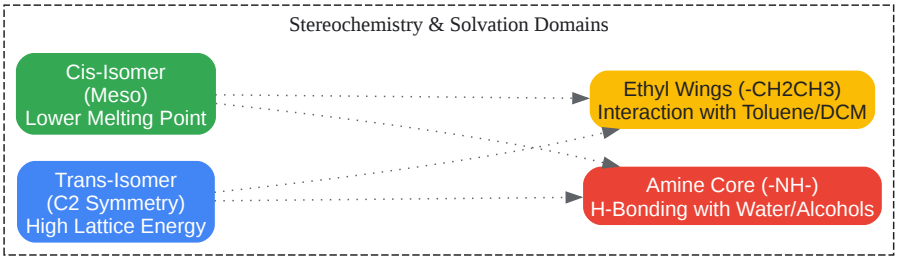
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Property	Data / Description
Molecular Formula	$C_8H_{18}N_2$
Molecular Weight	142.24 g/mol
Physical State	Solid (Trans-isomer, mp >100°C); Liquid/Semi-solid (Cis/Mixture)
Stereochemistry	Exists as trans (C2 symmetry) and cis (meso) isomers.[1][2][3]
Hydrophobicity (LogP)	Estimated ~1.6 – 1.8 (vs. -1.17 for Piperazine)
Key Functional Groups	Secondary Amines (H-bond donors/acceptors); Ethyl chains (Lipophilic)

Structural Visualization

The following diagram illustrates the stereochemical distinction and the amphiphilic nature that drives its solubility profile.

Fig 1: The amphiphilic structure allows dissolution in both polar protic solvents (via amines) and non-polar organics (via ethyl groups).



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[1]

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Solubility Landscape: Theoretical & Observed

Due to the scarcity of public quantitative data for the specific diethyl derivative compared to the dimethyl analog, the following profile is derived from high-confidence Structure-Property Relationships (SPR) and analog data.

Solvent Class Compatibility

The "Ethyl Effect" increases the molecule's lipophilicity, making it more soluble in organic solvents and less soluble in water than piperazine.

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism
Polar Protic	Water, Methanol, Ethanol, Isopropanol	High	Strong Hydrogen Bonding (Solute NH Solvent OH).[1]
Polar Aprotic	DMSO, DMF, DMAc	Very High	Dipole-Dipole interactions; disruption of amine self-association.[1]
Chlorinated	Chloroform, Dichloromethane (DCM)	High	Favorable interaction between alkyl groups and Cl; amine solvation.[1]
Aromatic	Toluene, Xylene	Moderate	Ethyl groups facilitate solvation; higher T required for trans isomer.[1]
Aliphatic	Hexane, Heptane	Low	Crystal lattice energy dominates; insufficient polarity to solvate amines.[1]

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Temperature Dependence

Solubility (

) generally follows the modified Apelblat equation behavior, where

is linearly dependent on

.[1]

- Endothermic Dissolution: Solubility increases significantly with temperature.
- Process Tip: For purification, trans-**2,5-diethylpiperazine** can be recrystallized from n-butanol or ethyl acetate, exploiting the steep solubility curve between 20°C and 80°C.[1]

Experimental Protocol: Laser Monitoring Method

For precise solubility determination (e.g., for IND filings or process optimization), the Laser Monitoring Technique is the industry standard. It eliminates the subjectivity of visual inspection and the errors of gravimetric filtration.

Principle

A laser beam passes through the solvent. Solute is added stepwise. The dissolution point is detected when the laser transmission returns to baseline (clear solution), or the nucleation point (cloud point) is detected when transmission drops (scattering).[1]

Workflow Diagram

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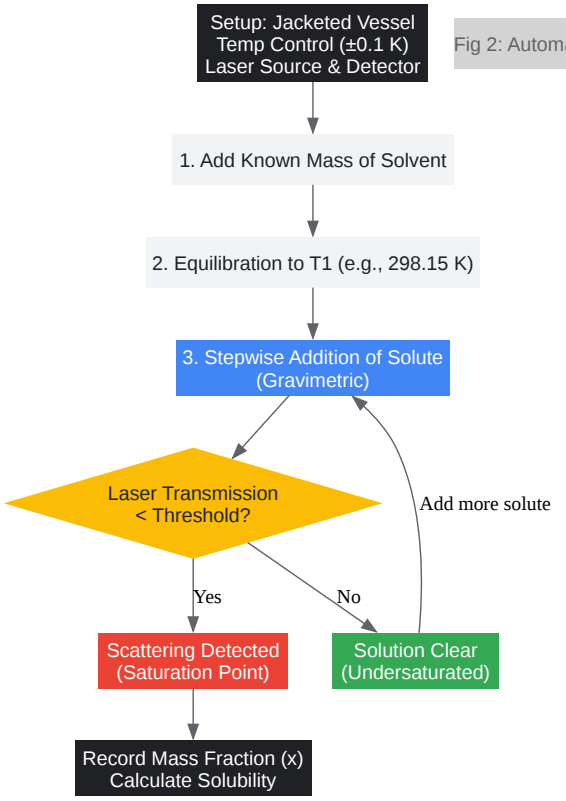


Fig 2: Automated Laser Monitoring Workflow for high-precision solubility determination.

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Detailed Methodology

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- Apparatus: Use a jacketed glass vessel (e.g., 50 mL) connected to a circulating water bath. Insert a laser probe (635 nm) and a detector at 180°.[1]
- Preparation: Add a known mass of solvent (

).[1] Set temperature to

  and stir at 400 rpm.
- Titration: Add **2,5-diethylpiperazine** powder in small increments (

).
- Detection: Monitor the voltage output of the photodetector.
  - High Voltage: Clear solution (Dissolved).
  - Voltage Drop: Solid particles present (Saturation reached).[1]
- Calculation: The solubility (

) in mole fraction is calculated as:

  Where

  is mass and

  is molecular weight.[1]

Thermodynamic Modeling

To extrapolate experimental data to other temperatures, fit the data to the Modified Apelblat Model:

- A, B, C: Empirical parameters derived from regression.
- Utility: This model accurately predicts solubility behavior for piperazine derivatives in polar and non-polar solvents, accounting for the non-ideal behavior of the solution.

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